Introduction: The Unique Avidity of Hy

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Compound of Interest	
Compound Name:	*Mandelohydroxamic acid*
CAS No.:	*2292-53-7*
Cat. No.:	*B1196178*

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Hydroxamic acids, a class of organic compounds characterized by the R-CO-N(OH)-R' functional group, represent one of nature's and synthetic chen bonds with a variety of metal ions—most notably iron(III) and zinc(II)—has positioned them at the forefront of numerous biological, therapeutic, and in cancer and iron overload, the hydroxamate moiety is a privileged chelator.[4][5][6]

This guide provides a comprehensive exploration of the metal chelating properties of hydroxamic acids for researchers, scientists, and drug developm detailed experimental protocols for characterizing these pivotal interactions.

The Fundamental Chemistry of Hydroxamate-Metal Coordination

The efficacy of hydroxamic acids as chelators stems from the unique electronic and structural properties of the hydroxamate functional group.

The Hydroxamate Functional Group: A Bidentate Ligand

Hydroxamic acids are weak organic acids, with pKa values typically in the range of 9.[7][8] Under physiological or slightly basic conditions, the proton chelating species. The hydroxamate anion acts as a powerful bidentate ligand, coordinating to a metal ion through its two oxygen atoms—one from th membered ring, a thermodynamically favorable arrangement.[9]

The molecule can exist in keto and enol tautomeric forms, and the geometry can shift from a more stable trans form in solution to the cis form require

Caption: Deprotonation and bidentate chelation mechanism of hydroxamic acid.

Thermodynamics of Complex Formation

The strength of the interaction between a hydroxamate and a metal ion is quantified by the stability constant (or formation constant, K) and often expr charge metal ions like Fe(III), Sc(III), and Y(III).[3][10] The stability of these complexes generally follows the Irving-Williams series for divalent metals:

The exceptionally high stability of the Fe(III)-trihydroxamate complex (log β ≈ 28-32) is the basis for the biological function of siderophores and the the

Metal Ion	Hydroxamic Acid Ligand	Stoichiometry (M:L)
Fe(III)	Acetohydroxamic acid	1:3
Fe(III)	Salicylhydroxamic acid	1:2
Co(II)	Salicylhydroxamic acid	1:2
Cu(II)	Salicylhydroxamic acid	1:1
Sc(III)	Acetohydroxamic acid	-
Zn(II)	N-(m-chlorophenyl)-p-substituted benzohydroxamic acids	-

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Note: Stability constants are highly dependent on experimental conditions (temperature, ionic strength, solvent). The values presented are for compa

Synthesis of Hydroxamic Acids

The synthesis of hydroxamic acids is well-established, with the most common method being the reaction of an activated carboxylic acid derivative wit

Common Synthetic Pathway: From Carboxylic Acid Ester

This is one of the most straightforward and widely used methods, particularly for synthesizing simple hydroxamic acids.

- Starting Material: A carboxylic acid ester (e.g., methyl benzoate).
- Reagent: Hydroxylamine hydrochloride ($NH_2OH \cdot HCl$) and a strong base (e.g., sodium methoxide, KOH) in a suitable solvent like methanol.[7] The
- Reaction: The nucleophilic hydroxylamine attacks the electrophilic carbonyl carbon of the ester, leading to the displacement of the alcohol (e.g., me
- Workup: The reaction is typically quenched, and the product is isolated via precipitation, crystallization, or chromatography.

Causality in Synthesis: The choice of an ester as a starting material is often favored due to its moderate reactivity, which allows for controlled reaction molecules or sensitive substrates, coupling reactions using an activated carboxylic acid (e.g., with cyanuric chloride) followed by reaction with hydrox

Therapeutic Applications Driven by Metal Chelation

The ability of hydroxamic acids to sequester specific metal ions is the cornerstone of their therapeutic utility.[2][5]

Iron Overload Disorders: Sequestering Excess Iron

In conditions like β-thalassemia, repeated blood transfusions lead to chronic iron overload, which is highly toxic.[14] Hydroxamate-based drugs are lif

- Mechanism of Action: A prime example is Deferoxamine (Desferal), a hexadentate siderophore produced by Streptomyces pilosus. Deferoxamine c This complex, ferrioxamine, cannot be metabolized and is readily excreted by the kidneys, effectively removing excess iron from the body.[14] Poly

Enzyme Inhibition: Targeting Catalytic Metal Ions

Many enzymes, known as metalloenzymes, rely on a metal ion cofactor in their active site for catalytic activity. Hydroxamic acids can act as potent inh

- Histone Deacetylase (HDAC) Inhibition: HDACs are a class of enzymes that play a critical role in gene expression regulation and are major targets mimic the substrate and coordinate the catalytic Zn(II) ion, potently inhibiting the enzyme.[5][15] This leads to hyperacetylation of histones, altering

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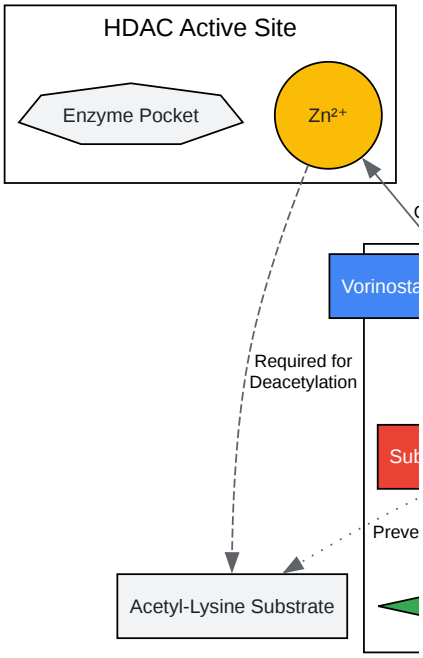

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Caption: Inhibition of HDAC by a hydroxamic acid chelating the catalytic Zn^{2+} ion.

- Matrix Metalloproteinase (MMP) Inhibition: MMPs are zinc-dependent endopeptidases involved in tissue remodeling. Their overexpression is linkec active site, functioning similarly to HDAC inhibitors.[12][15]

Antimicrobial "Trojan Horse" Strategy

Many pathogenic bacteria require iron for survival and use hydroxamate-based siderophores to scavenge it from their host.[6][8] This dependency ca

- Mechanism: In the "Trojan horse" strategy, an antibiotic is chemically linked to a siderophore. The bacterium recognizes the siderophore and active its cytotoxic effect. This approach increases the drug's specificity and potency against targeted pathogens.[6]

Industrial Application: Corrosion Inhibition

Beyond medicine, the chelating properties of hydroxamic acids are valuable in industrial settings, particularly for preventing the corrosion of metals lik

- Mechanism of Protection: Hydroxamic acids adsorb onto the metal surface. The hydroxamate group chelates the metal ions (e.g., Fe^{2+}/Fe^{3+} on a s corrosive agents in the environment (e.g., water, oxygen), thereby significantly reducing the corrosion rate.[16] The efficiency can be enhanced by [18]

Experimental Protocols for Characterizing Metal Chelation

For any researcher in this field, quantifying the binding stoichiometry and stability is paramount. The following are standard, self-validating protocols f

Protocol 1: Determining Stoichiometry by Job's Plot

The method of continuous variation, or Job's Plot, is a spectrophotometric technique used to determine the stoichiometry of a metal-ligand complex ir

- Principle: The total molar concentration of the metal and ligand is kept constant across a series of solutions, but their mole fractions are varied. A p maximally and the reactants do not) is plotted against the mole fraction of the ligand. The peak of the resulting curve indicates the mole fraction cor

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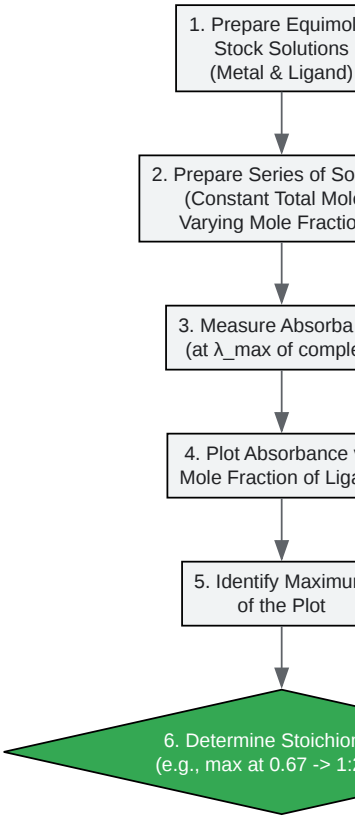

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Caption: Experimental workflow for determining complex stoichiometry using Job's Plot.

Step-by-Step Methodology:

- Preparation of Stock Solutions: Prepare equimolar stock solutions of the metal salt (e.g., 1 mM $FeCl_3$) and the hydroxamic acid ligand (e.g., 1 mM a
- Preparation of the Job's Plot Series: Prepare a series of at least 10 solutions in volumetric flasks, keeping the total volume constant (e.g., 10 mL). V
  - Solution 1: 10 mL Metal + 0 mL Ligand
  - Solution 2: 9 mL Metal + 1 mL Ligand
  - ...
  - Solution 11: 0 mL Metal + 10 mL Ligand
- Spectrophotometric Measurement: First, determine the wavelength of maximum absorbance (λ_max) for the metal-hydroxamate complex. Then, m
- Data Analysis: Plot the measured absorbance (Y-axis) against the mole fraction of the ligand (X-axis). The mole fraction is calculated as [Ligand] / (
- Interpretation: The mole fraction at which the absorbance is maximal reveals the stoichiometry. A maximum at 0.5 indicates a 1:1 complex; a maxin

Protocol 2: Determining Stability Constants by Potentiometric Titration

Potentiometric titration is a highly accurate method for determining protonation constants of ligands and stability constants of their metal complexes.[2

- Principle: The method involves monitoring the pH (or EMF) of a solution containing the ligand and the metal ion as it is titrated with a strong base o related to the stability of the metal-ligand complex. By analyzing the shape of the curve, one can calculate the stability constants.[25][26]

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Step-by-Step Methodology:

- System Calibration: Calibrate the pH electrode system with high-quality buffers (e.g., pH 4.01, 7.00, 9.00). The calibration should be performed in t ionic strength and temperature as the main experiment.[23][25]
- Solution Preparation: Prepare the following solutions in a double-walled titration vessel maintained at a constant temperature (e.g., 25.0 °C) and co
  - A: A solution of strong acid (e.g., HCl) and background electrolyte (KCl).
  - B: A solution containing the hydroxamic acid ligand in addition to the components of solution A.
  - C: A solution containing the metal ion and the ligand (at a specific M:L ratio, e.g., 1:2 or 1:3) in addition to the components of solution A.
- Titration: Titrate each solution (A, B, and C) against a standardized, carbonate-free strong base (e.g., 0.1 M KOH) using an auto-burette. Record th
- Data Analysis:
  - From titration B, calculate the protonation constants (pKa values) of the hydroxamic acid.
  - Using the pKa values and the data from titration C, calculate the stability constants (log K) of the metal-hydroxamate complexes.
  - This analysis is complex and typically performed using specialized software like Hyperquad or BEST, which fits the potentiometric data to a chem
- Trustworthiness of the Protocol: This method is self-validating because the fit of the calculated titration curve to the experimental data provides a di

Conclusion

The hydroxamic acid moiety is a powerful and versatile metal chelator whose properties have been harnessed for a vast array of applications. Its abil metalloenzymes for cancer therapy, and protecting industrial materials from corrosion. For researchers and drug developers, a thorough understandir potentiometric titration, is essential for designing and validating the next generation of hydroxamic acid-based technologies.

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